

An In-depth Technical Guide to the Physicochemical Properties of Butyl Benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl Benzoate

Cat. No.: B1668117

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This guide provides a comprehensive overview of the boiling and melting points of **butyl benzoate**, tailored for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these properties and presents the data in a clear, tabular format.

Physicochemical Data of Butyl Benzoate

Butyl benzoate is a versatile organic compound with applications in various fields, including its use as a solvent and in fragrance formulations.^[1] Its physical properties, such as boiling and melting points, are crucial for its application and handling.

| Property | Value |
|---------------|---------------------------------|
| Boiling Point | 249-250 °C ^{[1][2][3]} |
| Melting Point | -22 °C ^{[1][2][4]} |

Experimental Protocols for Determination of Physical Properties

The accurate determination of boiling and melting points is fundamental to characterizing a pure substance. The following sections detail the methodologies for these measurements.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The Thiele tube method is a common and effective technique for this determination.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tubes (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Sample of **butyl benzoate** (in its solid form)

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **butyl benzoate** is introduced into a capillary tube, which is then tapped gently to pack the sample to a height of about 2-3 mm.
- **Apparatus Setup:** The Thiele tube is filled with heating oil. The capillary tube containing the sample is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube facilitates the circulation of the oil via convection, ensuring uniform temperature distribution.
- **Observation:** The sample is observed closely as the temperature rises. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- **Final Reading:** The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. The capillary method is a micro-scale technique suitable for determining the boiling point of small quantities of liquid.

Apparatus:

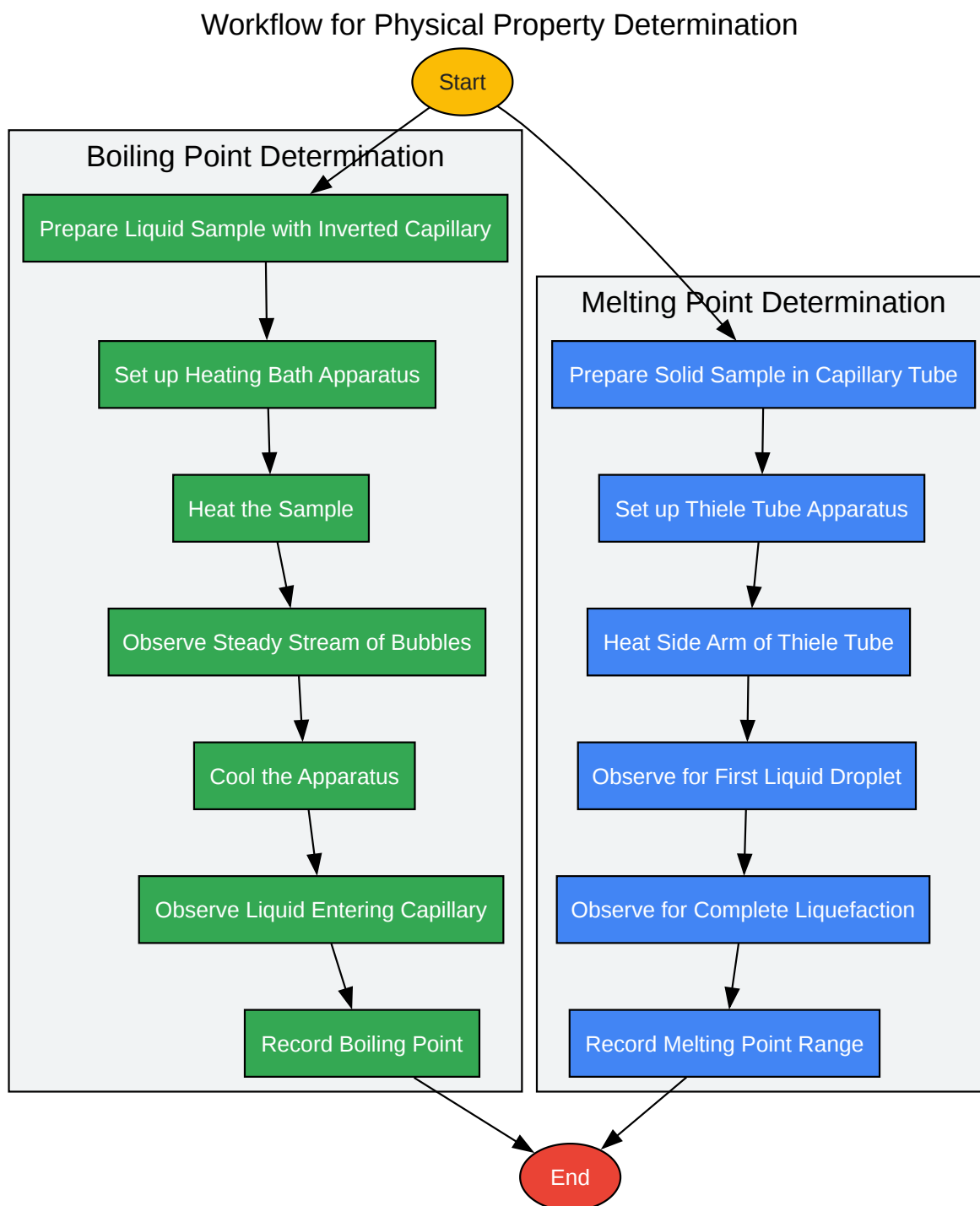
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or a Thiele tube)
- Sample of liquid **butyl benzoate**

Procedure:

- **Sample Preparation:** A small amount of liquid **butyl benzoate** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a heating bath.
- **Heating:** The heating bath is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and escape as a stream of bubbles.
- **Observation:** Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube. At this point, the heating is discontinued.
- **Final Reading:** As the apparatus cools, the stream of bubbles will slow down and stop. The temperature at which the liquid begins to be drawn into the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the sample equals the atmospheric pressure.^[5]

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical substance like **butyl benzoate**.



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Caption: Experimental workflows for determining melting and boiling points.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Butyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668117#butyl-benzoate-boiling-point-and-melting-point-data]

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